

Application Notes and Protocols for the Preparation of SBI-797812 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SBI-797812

Cat. No.: B610729

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: **SBI-797812** is a potent and selective activator of the enzyme nicotinamide phosphoribosyltransferase (NAMPT), a key regulator in the NAD⁺ salvage pathway.^{[1][2][3]} By enhancing NAMPT activity, **SBI-797812** effectively increases the production of nicotinamide mononucleotide (NMN), a precursor to NAD⁺, thereby boosting intracellular NAD⁺ levels.^{[2][4]} This has significant implications for research into aging, metabolic diseases, and neurodegeneration. Proper preparation of **SBI-797812** stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **SBI-797812** stock solutions for both in vitro and in vivo studies.

Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility of **SBI-797812** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₉ H ₂₂ N ₄ O ₄ S
Molecular Weight	402.47 g/mol
CAS Number	2237268-08-3
Appearance	Crystalline solid / Solid powder
Purity	≥98%
Solubility	DMSO: Up to 250 mg/mL (621.16 mM); sonication may be required. Solubility is also reported as 80 mg/mL (198.77 mM). Use of fresh, anhydrous DMSO is recommended as absorbed moisture can reduce solubility. Ethanol: 2.5 mg/mL Water: Insoluble
Storage (Powder)	Store at -20°C for up to 3-4 years. Short-term storage (days to weeks) at 0-4°C is also acceptable.
Storage (Stock Solution)	Aliquot and store at -80°C for up to 2 years or -20°C for up to 1 year to avoid repeated freeze- thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration SBI-797812 Stock Solution for In Vitro Use

This protocol describes the preparation of a 50 mM stock solution in Dimethyl Sulfoxide (DMSO), a common starting concentration for cell-based assays.

Materials:

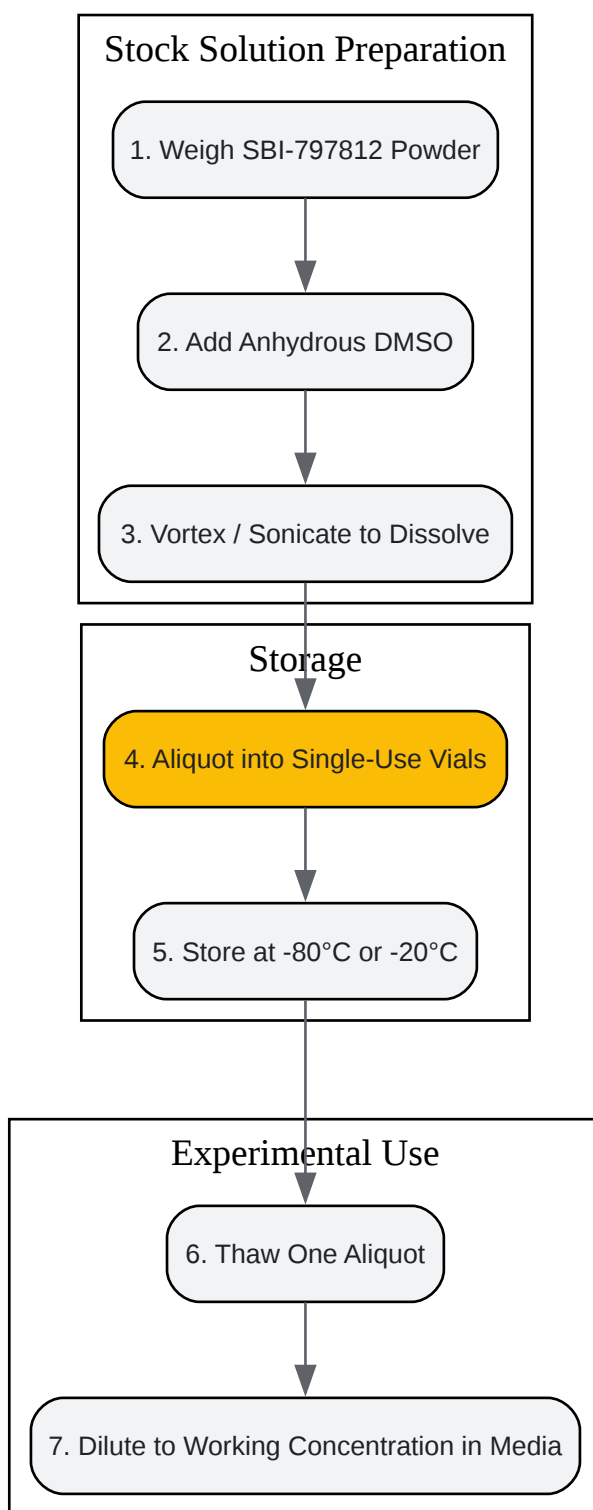
- **SBI-797812** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Calibrated analytical balance
- Pipettes

Procedure:

- Equilibration: Allow the vial of **SBI-797812** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **SBI-797812** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 20.12 mg of **SBI-797812** (Molecular Weight: 402.47 g/mol).
 - Calculation: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.001 \text{ L} \times 402.47 \text{ g/mol} \times 1000 \text{ mg/g} = 20.12 \text{ mg}$
- Dissolution: Add the calculated volume of fresh DMSO to the **SBI-797812** powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gentle warming or sonication can be used to aid dissolution, especially for higher concentrations.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).

Workflow for In Vitro Stock Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and storing **SBI-797812** stock solution for in vitro use.

Protocol 2: Preparation of SBI-797812 Formulation for In Vivo (Intraperitoneal Injection)

This protocol outlines the preparation of a dosing solution suitable for intraperitoneal (i.p.) injection in animal models, such as mice. This formulation uses a co-solvent system to maintain the solubility of **SBI-797812** in an aqueous solution.

Materials:

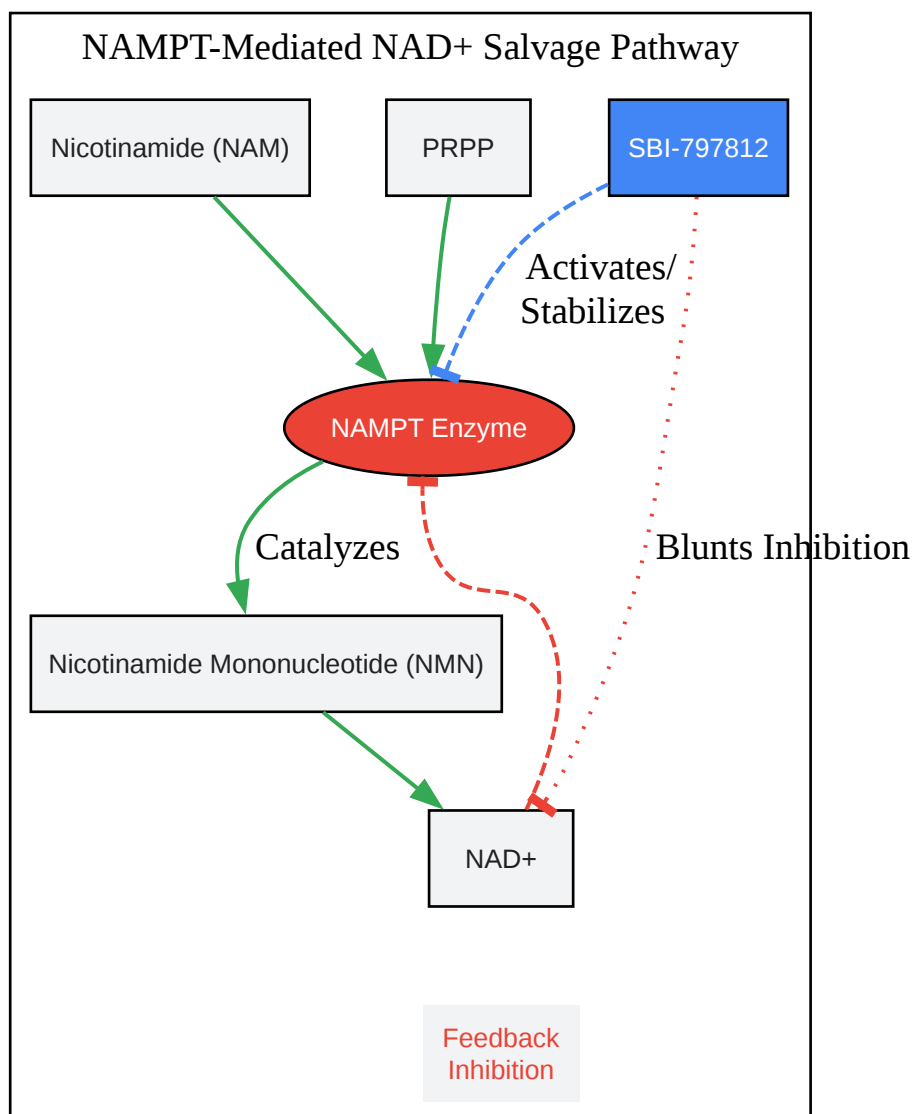
- High-concentration **SBI-797812** stock solution in DMSO (e.g., 80 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween 80 (Polysorbate 80)
- Sterile ddH₂O (double-distilled water) or saline
- Sterile tubes for mixing

Procedure:

This procedure is adapted to prepare a final concentration of 4 mg/mL.

- **Prepare Initial Mixture:** In a sterile tube, combine 50 µL of an 80 mg/mL **SBI-797812** DMSO stock solution with 400 µL of PEG300.
- **Mix Thoroughly:** Mix gently but thoroughly until the solution is clear and uniform.
- **Add Surfactant:** Add 50 µL of Tween 80 to the mixture. Mix again until the solution is clear.
- **Final Dilution:** Add 500 µL of sterile ddH₂O or saline to bring the total volume to 1 mL. Mix to obtain a clear solution.
- **Use Immediately:** This final formulation should be used immediately for optimal results. Do not store the final diluted formulation.

Signaling Pathway Activated by **SBI-797812**



[Click to download full resolution via product page](#)

Caption: **SBI-797812** activates the NAMPT enzyme, boosting NMN and NAD⁺ synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SBI-797812 - Wikipedia [en.wikipedia.org]
- 2. Boosting NAD+ with a small molecule that activates NAMPT - PMC [pmc.ncbi.nlm.nih.gov]
- 3. SBI-797812 - MedChem Express [bioscience.co.uk]
- 4. A Small Molecule That Activates NAMPT Boosts NAD+ Levels [nmn.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Preparation of SBI-797812 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610729#how-to-prepare-sbi-797812-stock-solution-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com